

MEN11467: A Technical Guide on Oral Bioavailability and Pharmacokinetics

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Compound of Interest

Compound Name: MEN11467
CAS No.: 214487-46-4
Cat. No.: B1663828

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the oral bioavailability and pharmacokinetic profile of **MEN11467**, a potent and selective tachykinin NK1 receptor antagonist. The information is compiled from preclinical studies to assist researchers and professionals in the field of drug development.

Core Data Summary

While specific pharmacokinetic parameters such as C_{max}, T_{max}, and AUC for **MEN11467** are not publicly available, this section summarizes the reported in vitro binding affinity and in vivo potency, which together indicate its oral effectiveness.

In Vitro and In Vivo Efficacy of MEN11467

Parameter	Species/System	Value	Reference
pKi (Binding Affinity)	Human IM9 lymphoblastoid cells (expressing NK1 receptors)	9.4 ± 0.1	[1]
ID50 (Oral; inhibition of plasma protein extravasation induced by [Sar ⁹ , Met(O ₂) ¹¹]SP)	Guinea Pig	6.7 ± 2 mg/kg	[1]
ID50 (Oral; inhibition of antigen-induced plasma protein extravasation)	Sensitized Guinea Pig	1.3 mg/kg	[1]
ID50 (Intravenous; inhibition of [Sar ⁹ , Met(O ₂) ¹¹]SP-induced bronchoconstriction)	Guinea Pig	29 ± 5 µg/kg	
ID50 (Intranasal; inhibition of [Sar ⁹ , Met(O ₂) ¹¹]SP-induced bronchoconstriction)	Guinea Pig	31 ± 12 µg/kg	
ID50 (Intraduodenal; inhibition of [Sar ⁹ , Met(O ₂) ¹¹]SP-induced bronchoconstriction)	Guinea Pig	670 ± 270 µg/kg	

Representative Pharmacokinetic Profile of a Peptidomimetic NK1 Receptor Antagonist

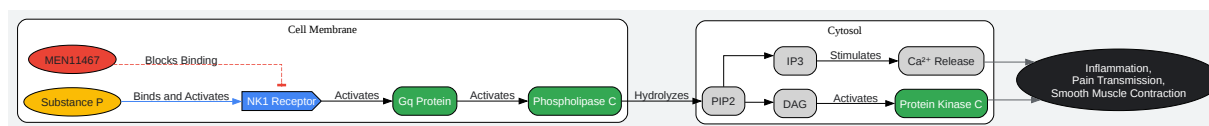
Disclaimer: Specific pharmacokinetic data for **MEN11467** is not publicly available. The following table presents representative data from a well-characterized peptidomimetic NK1 receptor

antagonist, Aprepitant, to provide a general understanding of the pharmacokinetic profile that might be expected from a compound in this class.

Parameter	Species	Dose	Cmax	Tmax	AUC	Half-life	Oral Bioavailability	Reference
Aprepitant	Human	125 mg (oral)	~1.6 µg/mL	~4 h	~35 µg·h/mL	9-13 h	~60-65%	
Fosaprepitant (prodrug of Aprepitant)	Human	150 mg (IV)	-	-	-	-	-	

Signaling Pathway of the Tachykinin NK1 Receptor

MEN11467 exerts its pharmacological effect by antagonizing the Tachykinin NK1 receptor. The binding of the endogenous ligand, Substance P, to the NK1 receptor initiates a signaling cascade that is implicated in inflammation, pain, and smooth muscle contraction.



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Caption: Tachykinin NK1 Receptor Signaling Pathway and the inhibitory action of **MEN11467**.

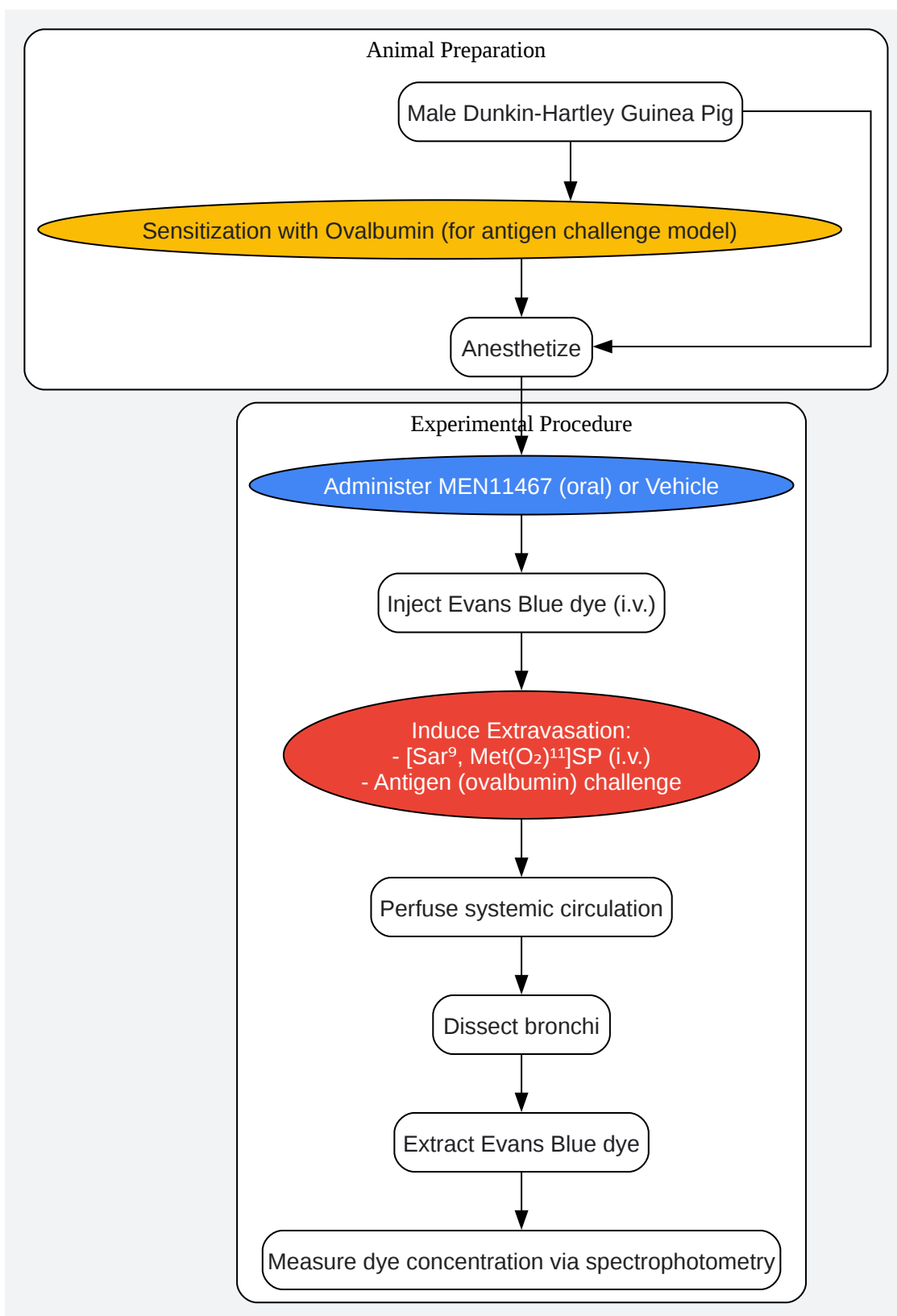
Experimental Protocols

Detailed methodologies for the key in vivo experiments are outlined below.

Inhibition of Plasma Protein Extravasation in Guinea Pig Bronchi

This assay evaluates the ability of **MEN11467** to inhibit the increase in vascular permeability in the airways, a key feature of neurogenic inflammation.

Experimental Workflow:



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Caption: Workflow for the plasma protein extravasation assay in guinea pigs.

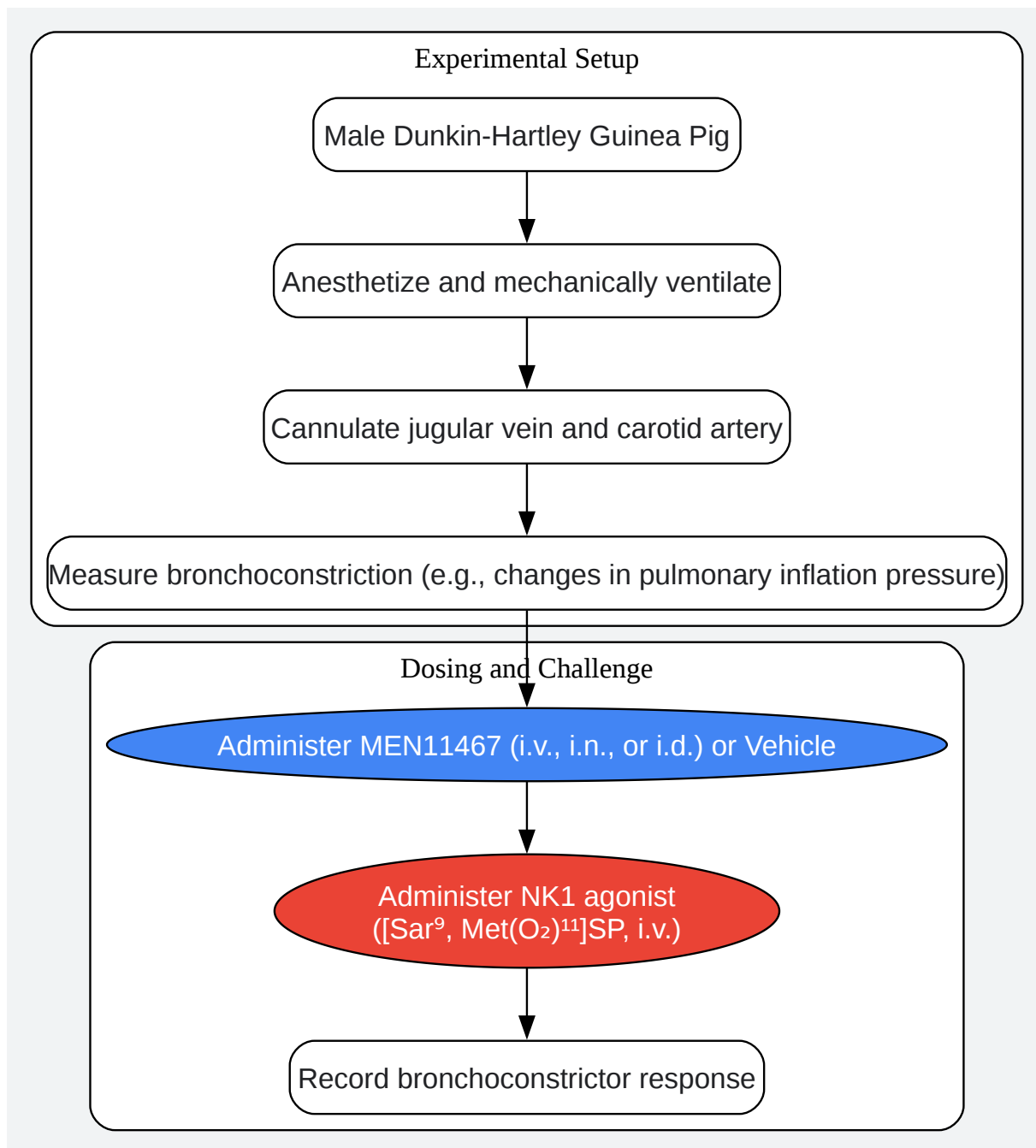
Detailed Steps:

- Animal Model: Male Dunkin-Hartley guinea pigs are used. For antigen-induced extravasation, animals are actively sensitized with ovalbumin.
- Drug Administration: **MEN11467** or its vehicle is administered orally at a specified time before the challenge.
- Induction of Extravasation:
 - Agonist-induced: A selective NK1 receptor agonist, [Sar⁹, Met(O₂)¹¹]SP, is administered intravenously.
 - Antigen-induced: Sensitized animals are challenged with an intravenous injection of ovalbumin.
- Quantification of Extravasation:
 - Evans blue dye, which binds to plasma albumin, is injected intravenously before the challenge.
 - Following the challenge, the systemic circulation is perfused to remove intravascular dye.
 - The bronchi are dissected, and the extravasated Evans blue is extracted.
 - The concentration of the dye is determined spectrophotometrically to quantify the extent of plasma protein extravasation.

Inhibition of Bronchoconstriction in Guinea Pigs

This experiment assesses the ability of **MEN11467** to prevent the narrowing of the airways induced by an NK1 receptor agonist.

Experimental Workflow:



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Caption: Workflow for the in vivo bronchoconstriction assay in guinea pigs.

Detailed Steps:

- **Animal Preparation:** Male Dunkin-Hartley guinea pigs are anesthetized, tracheotomized, and mechanically ventilated. The jugular vein and carotid artery are cannulated for drug administration and blood pressure monitoring, respectively.
- **Measurement of Bronchoconstriction:** Bronchoconstriction is measured as an increase in pulmonary inflation pressure.
- **Drug Administration:** **MEN11467** or its vehicle is administered via intravenous, intranasal, or intraduodenal routes.
- **Challenge:** Bronchoconstriction is induced by an intravenous injection of the NK1 receptor agonist [Sar⁹, Met(O₂)¹¹]SP.
- **Data Analysis:** The inhibitory effect of **MEN11467** is determined by comparing the bronchoconstrictor response in treated animals to that in vehicle-treated controls. The dose required to produce 50% inhibition (ID₅₀) is then calculated.

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References

- [1. researchgate.net \[researchgate.net\]](#)
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